

Physical properties of 3-Bromo-4-chlorobenzhydrazide (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-4-chlorobenzhydrazide

Cat. No.: B138022

[Get Quote](#)

Technical Guide: Physical Properties of 3-Bromo-4-chlorobenzhydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3-Bromo-4-chlorobenzhydrazide**, focusing on its melting point and solubility. This document is intended to serve as a valuable resource for laboratory researchers, medicinal chemists, and professionals in the field of drug development and materials science.

Core Physical Properties

3-Bromo-4-chlorobenzhydrazide is a halogenated aromatic hydrazide. Its physical characteristics are crucial for its handling, purification, and application in further chemical synthesis and biological screening.

Data Presentation

The quantitative physical data for **3-Bromo-4-chlorobenzhydrazide** is summarized in the table below.

Property	Value	Source
Melting Point	165-168 °C	Commercial Supplier Data
Molecular Formula	C ₇ H ₆ BrClN ₂ O	[1][2]
Molecular Weight	249.49 g/mol	[1][2]
Appearance	Solid	[1]

Note: Specific solubility data in various solvents is not readily available in published literature. However, based on the solubility of structurally similar compounds like 4-chlorobenzhydrazide, it is predicted to have limited solubility in water and good solubility in polar organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO)[3]. Experimental verification is recommended.

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of organic compounds like **3-Bromo-4-chlorobenzhydrazide**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, crystalline **3-Bromo-4-chlorobenzhydrazide** is finely powdered.
- **Capillary Tube Packing:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded.
- Melting Range: The melting point is reported as the range $T_1 - T_2$.

Solubility Determination

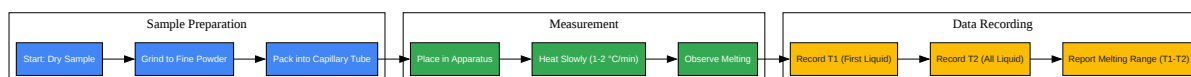
Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Methodology: Qualitative Solubility Test

- Sample Preparation: A small, accurately weighed amount of **3-Bromo-4-chlorobenzhydrazide** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A measured volume of the desired solvent (e.g., 1 mL of water, ethanol, or DMSO) is added to the test tube.
- Mixing: The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., room temperature).
- Observation: The mixture is visually inspected for the presence of undissolved solid.
- Classification:
 - Soluble: No solid particles are visible.
 - Partially Soluble: Some, but not all, of the solid has dissolved.
 - Insoluble: The solid remains largely undissolved.
- Quantitative Analysis (Optional): For a precise solubility measurement, the saturated solution is filtered, and the concentration of the dissolved solute is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy or HPLC).

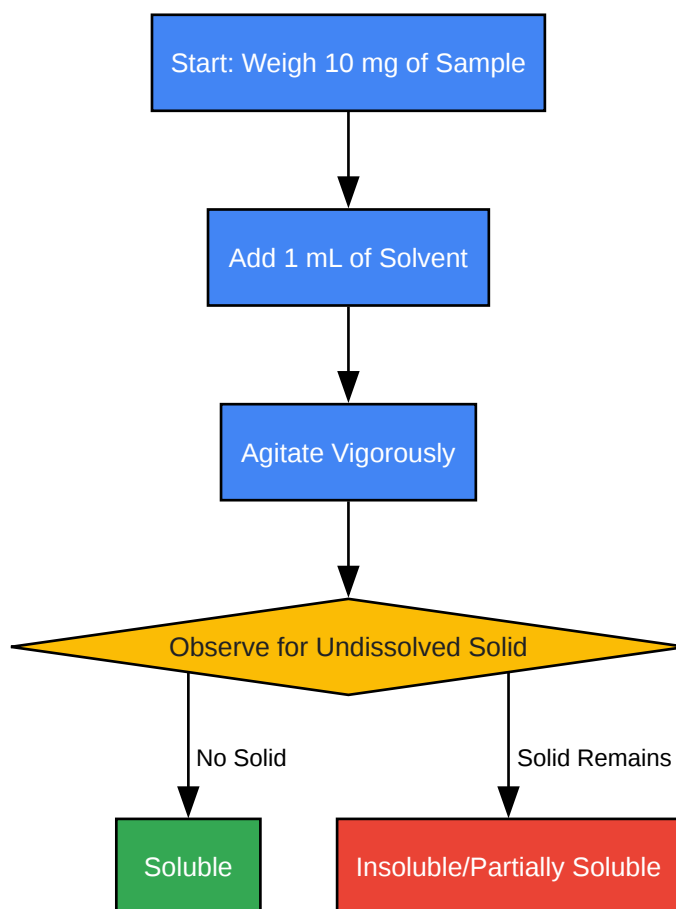
Visualizations

The following diagrams illustrate the experimental workflow for determining the physical properties of **3-Bromo-4-chlorobenzhydrazide** and a proposed synthetic pathway.



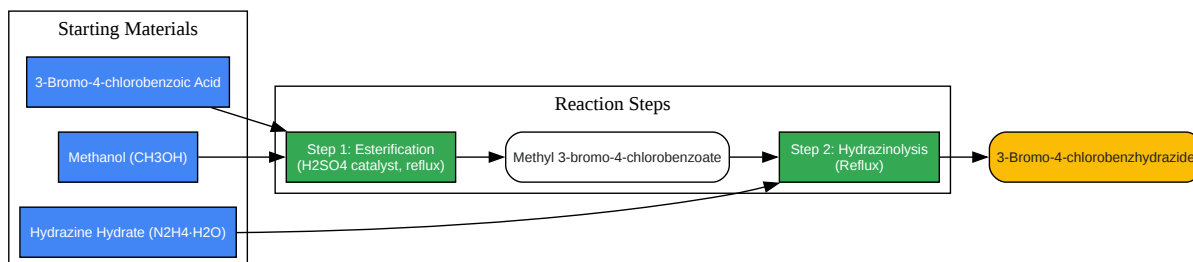
[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Qualitative Solubility Testing.



[Click to download full resolution via product page](#)

Caption: Proposed Synthesis of **3-Bromo-4-chlorobenzhydrazide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-4-chlorobenzhydrazide | CymitQuimica [cymitquimica.com]
- 2. calpaclab.com [calpaclab.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Physical properties of 3-Bromo-4-chlorobenzhydrazide (melting point, solubility)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138022#physical-properties-of-3-bromo-4-chlorobenzhydrazide-melting-point-solubility\]](https://www.benchchem.com/product/b138022#physical-properties-of-3-bromo-4-chlorobenzhydrazide-melting-point-solubility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com